

Navigating the Safe Handling of NIR-797-Isothiocyanate Powder: A Technical Guide

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Compound of Interest

Compound Name: NIR-797-isothiocyanate

Cat. No.: B1146953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **NIR-797-isothiocyanate** powder, a near-infrared cyanine dye crucial for labeling proteins and other biomolecules in various research and drug development applications. Adherence to the following protocols and safety measures is critical to ensure a safe laboratory environment and the integrity of experimental outcomes.

Compound Identification and Properties

NIR-797-isothiocyanate is a synthetic, near-infrared fluorescent dye. The isothiocyanate group enables covalent conjugation to primary amines on biomolecules. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical and Spectroscopic Properties of **NIR-797-Isothiocyanate**

Property	Value	Source(s)
Chemical Name	1,1'-Bis(4-sulfobutyl)-11-(4-isothiocyanatophenylthio)-3,3,3',3'-tetramethyl-10,12-trimethyleneindotricarbocyanine monosodium salt	[1]
CAS Number	152111-91-6	[2][3]
Molecular Formula	C45H50N3NaO6S4	[2][3]
Molecular Weight	880.14 g/mol	
Appearance	Blue-green powder	
Purity	≥70% (coupling to amines), >90% (HPLC)	[3]
Solubility	Soluble in ethanol and DMSO	[3]
Excitation Maximum (λ _{ex})	795 nm (in 0.1 M phosphate buffer, pH 7.0)	
Emission Maximum (λ _{em})	817 nm (in 0.1 M phosphate buffer, pH 7.0)	

Safety and Hazard Information

A complete, official Safety Data Sheet (SDS) for **NIR-797-isothiocyanate** is not readily available in the public domain. The information below is synthesized from supplier data and safety guidelines for cyanine dyes and isothiocyanate compounds. It is imperative to request a comprehensive SDS from your supplier and consult with your institution's Environmental Health and Safety (EHS) department before handling this compound.

Table 2: Hazard Information and Precautionary Statements

Hazard Category	Statement	Source(s)
GHS Classification	Not officially classified, but should be handled as a hazardous substance. Isothiocyanates are generally irritants and sensitizers.	[4]
Potential Hazards	May cause eye, skin, and respiratory tract irritation. May cause allergic skin or respiratory reactions. The toxicological properties have not been thoroughly investigated.	[4]
Precautionary Statements	Avoid contact with skin and eyes. Avoid inhalation of dust. Wear appropriate personal protective equipment. Use in a well-ventilated area.	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **NIR-797-isothiocyanate** powder and its solutions.

Table 3: Recommended Personal Protective Equipment (PPE)

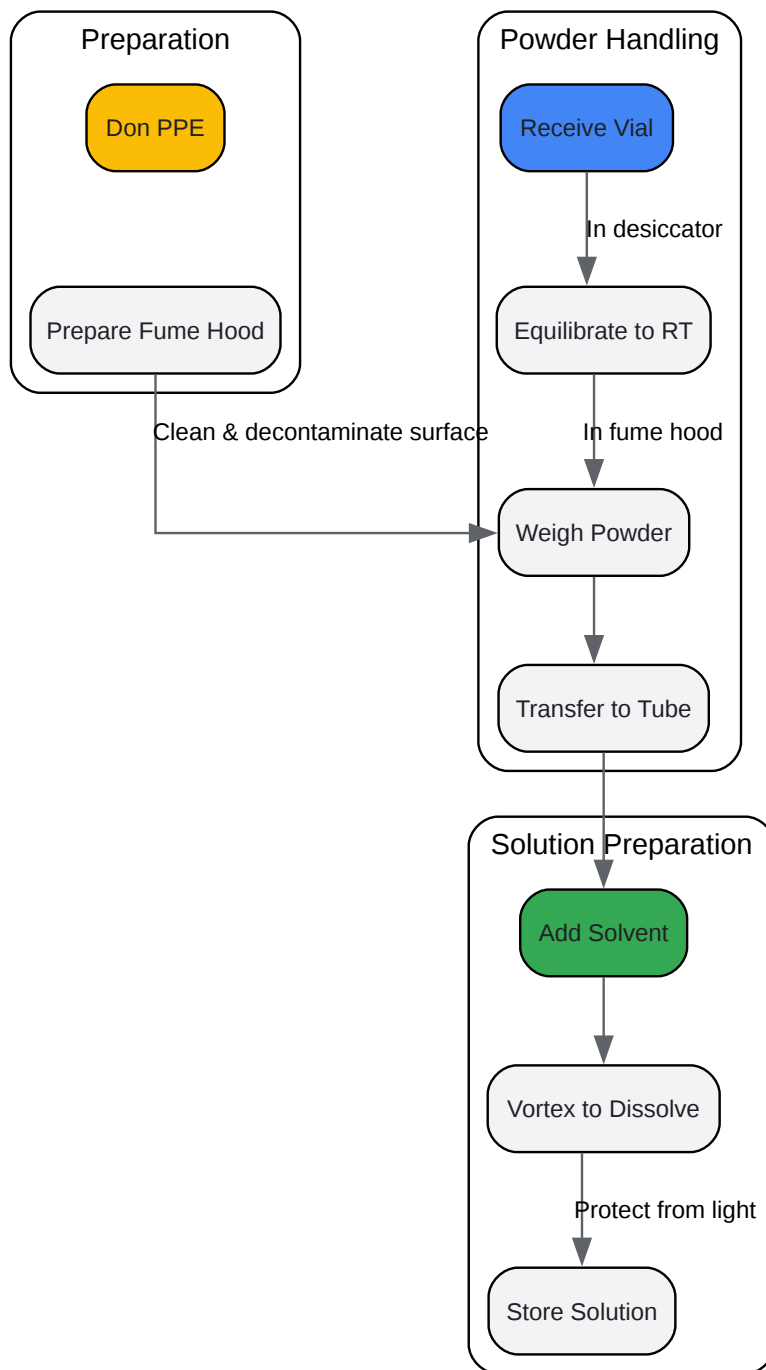
PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes and airborne powder that can cause severe eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Consider double-gloving.	Prevents skin contact, which can lead to irritation and potential sensitization.
Body Protection	A lab coat, long pants, and closed-toe shoes.	Protects skin from accidental spills and splashes.
Respiratory Protection	Use in a chemical fume hood. If weighing outside a fume hood, a dust mask (e.g., N95) is recommended.	Minimizes inhalation of the fine powder.

Experimental Protocols: Safe Handling and Reconstitution

The following protocol outlines the safe handling of **NIR-797-isothiocyanate** powder from receiving to the preparation of a stock solution. This procedure is based on best practices for handling reactive fluorescent dyes.

General Handling Workflow

Workflow for Safe Handling of NIR-797-Isothiocyanate Powder

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Caption: A streamlined workflow for the safe handling of **NIR-797-isothiocyanate** powder.

Step-by-Step Reconstitution Protocol

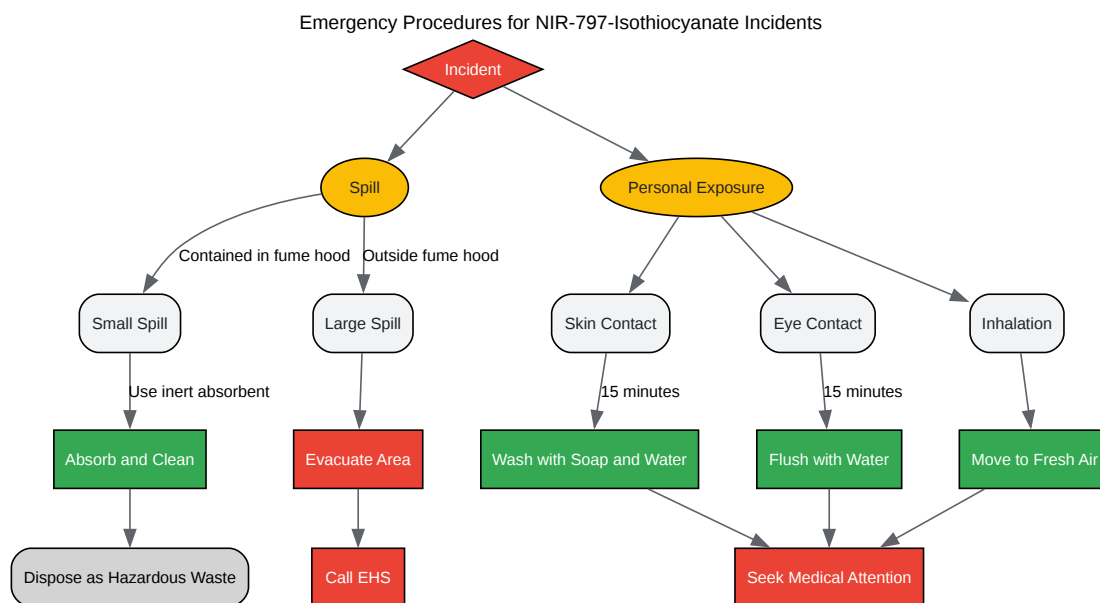
This protocol provides a general method for preparing a stock solution of **NIR-797-isothiocyanate**. The optimal concentration may vary depending on the specific application.

- Preparation:
 - Don the appropriate PPE as outlined in Table 3.
 - Prepare a clean and decontaminated work area in a chemical fume hood.
 - Allow the vial of **NIR-797-isothiocyanate** powder to equilibrate to room temperature in a desiccator before opening to prevent moisture condensation.
- Weighing the Powder:
 - Carefully open the vial inside the chemical fume hood.
 - Using a clean spatula, weigh the desired amount of powder onto a weigh boat. Handle the powder gently to avoid creating dust.
- Dissolving the Powder:
 - Transfer the weighed powder to a microcentrifuge tube or a suitable vial.
 - Add the appropriate volume of anhydrous dimethyl sulfoxide (DMSO) or ethanol to achieve the desired concentration (e.g., 1 mg/mL).^[3]
 - Vortex the solution until the powder is completely dissolved. The solution should be clear.
- Storage of Stock Solution:
 - Protect the stock solution from light by wrapping the tube in aluminum foil or using an amber tube.
 - Store the stock solution at -20°C for long-term storage.^[3] It is recommended to aliquot the solution to avoid multiple freeze-thaw cycles.

Emergency Procedures

In the event of a spill or personal exposure, follow these emergency procedures and consult your institution's EHS guidelines.

Emergency Response Decision Tree



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Caption: A decision tree for responding to incidents involving **NIR-797-isothiocyanate**.

Spill Cleanup

- Small Spills (inside a chemical fume hood):
 - Decontaminate the area with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbent material into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- Large Spills (outside a chemical fume hood):
 - Evacuate the immediate area and restrict access.
 - Notify your supervisor and your institution's EHS department immediately.
 - Allow only trained personnel with appropriate PPE to clean up the spill.

First Aid Measures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[\[2\]](#)

Storage and Stability

Proper storage is crucial to maintain the stability and reactivity of **NIR-797-isothiocyanate**.

Table 4: Storage and Stability Information

Condition	Recommendation	Source(s)
Short-term Storage	-20°C	[3]
Long-term Storage	-20°C	[3]
General Recommendations	Store under desiccating conditions. Protect from light and moisture.	[3]
Stability	Can be stored for up to 12 months under appropriate conditions.	[3]

Waste Disposal

All waste containing **NIR-797-isothiocyanate**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- **Waste Collection:** Collect all waste in a designated, properly labeled hazardous waste container.
- **Deactivation (Optional, consult EHS):** The reactive isothiocyanate group may be hydrolyzed by treatment with a basic solution (e.g., 5% sodium hydroxide) for at least one hour.[4] However, this should only be performed after a thorough risk assessment and in consultation with your institution's EHS department.
- **Disposal:** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of down the drain.[1][4]

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. The absence of a complete Safety Data Sheet for **NIR-797-isothiocyanate** means that not all potential hazards may be known. Researchers are strongly advised to obtain a comprehensive SDS from their supplier and to consult with their institution's Environmental Health and Safety department for specific guidance. All laboratory work should be conducted by trained personnel in a properly equipped facility.

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